

Personal protective equipment for handling (R)-DS86760016

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-DS86760016

Cat. No.: B12418684

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Essential Safety and Handling Guide for (R)-DS86760016

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **(R)-DS86760016**. The following procedures are based on standard laboratory safety protocols for handling preclinical chemical compounds and should be supplemented by a comprehensive, substance-specific risk assessment.

Compound Information

Identifier	Description
Name	(R)-DS86760016
Chemical Name	3-(aminomethyl)-7-(3-hydroxypropoxy)-1-hydroxy-1,3-dihydro-2,1-benzoxaborole[1]
Class	Leucyl-tRNA Synthetase Inhibitor, Boron Compound, Anti-Bacterial Agent[1]
Development Stage	Preclinical
Therapeutic Target	Multidrug-resistant Gram-negative bacteria[1][2][3]

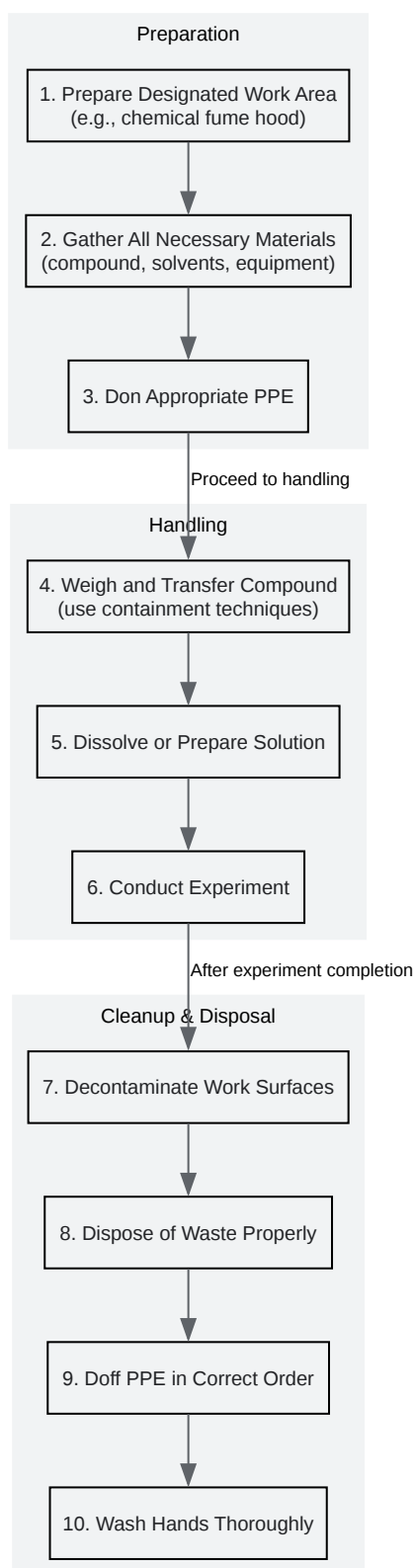
Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **(R)-DS86760016**. As a general principle, when handling hazardous drugs or compounds with unknown toxicological profiles, it is crucial to use PPE as a final barrier to exposure after implementing all other control measures.

Protection Type	Specific Recommendations	Rationale
Hand Protection	Wear impervious, powder-free gloves (e.g., double-gloving with nitrile). Change gloves every 30-60 minutes or immediately if contaminated or damaged. [4]	To prevent skin contact and absorption. Powder-free gloves are recommended to avoid aerosolization and contamination of the work area. [4]
Eye Protection	Use safety glasses with side shields or chemical splash goggles.	To protect eyes from splashes or airborne particles of the compound.
Body Protection	Wear a lab coat, disposable gown, or coveralls. Ensure cuffs of gloves overlap with the sleeves of the gown. [4]	To protect skin and personal clothing from contamination.
Respiratory Protection	A risk assessment should determine the need for respiratory protection. If handling the compound as a powder or if there is a risk of aerosolization, use a NIOSH-approved respirator.	To prevent inhalation of the compound, especially in powder form.

Operational Plan: Step-by-Step Handling Procedures

This workflow outlines the essential steps for safely handling **(R)-DS86760016** in a laboratory setting.



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Caption: Standard workflow for handling (R)-DS86760016.

Disposal Plan

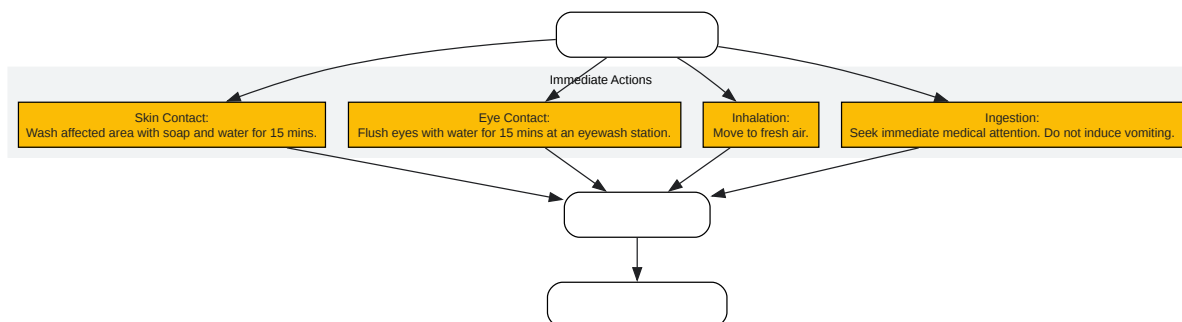
Proper disposal of **(R)-DS86760016** and associated contaminated materials is critical to prevent environmental contamination and potential exposure to others.

Waste Type	Disposal Procedure
Solid Waste	Collect all solid waste, including contaminated gloves, gowns, and lab supplies, in a designated, clearly labeled hazardous waste container.
Liquid Waste	Collect all liquid waste containing (R)-DS86760016 in a sealed, labeled hazardous waste container. Do not dispose of down the drain.
Sharps Waste	Dispose of any contaminated sharps (needles, scalpels) in a designated sharps container.

All waste must be disposed of in accordance with local, state, and federal regulations for chemical waste.

Emergency Procedures

The following logical relationship diagram outlines the immediate actions to take in case of an exposure incident.



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Caption: Emergency response for exposure incidents.

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References

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- 2. In Vitro and In Vivo Activities of DS86760016, a Novel Leucyl-tRNA Synthetase Inhibitor for Gram-Negative Pathogens - PMC [pmc.ncbi.nlm.nih.gov]
- 3. DS86760016, a Leucyl-tRNA Synthetase Inhibitor with Activity against Pseudomonas aeruginosa - PMC [pmc.ncbi.nlm.nih.gov]
- 4. pppmag.com [pppmag.com]
- To cite this document: BenchChem. [Personal protective equipment for handling (R)-DS86760016]. BenchChem, [2025]. [Online PDF]. Available at:

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